

Ethylene Glycol-d₂(OD)₂: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethylene glycol-(OD)₂

Cat. No.: B1609830

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CAS Number: 2219-52-5

This technical guide provides an in-depth overview of Ethylene Glycol-d₂(OD)₂, a deuterated form of ethylene glycol, for researchers, scientists, and drug development professionals. This document outlines its properties, applications, and relevant experimental protocols, with a focus on its use as an internal standard in analytical chemistry and as a tracer in metabolic studies.

Compound Properties and Specifications

Ethylene Glycol-d₂(OD)₂, with the chemical formula DOCH₂CH₂OD, is a stable isotopically labeled version of ethylene glycol. The deuterium labeling at the hydroxyl groups makes it a valuable tool in various scientific applications where differentiation from its non-labeled counterpart is necessary.

Property	Value	Reference
CAS Number	2219-52-5	[1]
Molecular Formula	C ₂ H ₄ D ₂ O ₂	
Molecular Weight	64.08 g/mol	
Appearance	Colorless to light yellow liquid	
Melting Point	-13 °C	
Boiling Point	196-198 °C	
Density	1.148 g/mL at 25 °C	
Isotopic Enrichment	Typically ≥98 atom % D	
Chemical Purity	Typically ≥98%	

Applications in Research and Drug Development

The primary utility of Ethylene Glycol-d₂(OD)₂ lies in its application as an internal standard for quantitative analysis by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[2] Its use is particularly critical in pharmacokinetic and toxicology studies to accurately determine the concentration of ethylene glycol and its metabolites in biological matrices.[3]

Deuteration can also influence the pharmacokinetic and metabolic profiles of molecules, making deuterated compounds like Ethylene Glycol-d₂(OD)₂ useful in drug development research to study metabolic pathways and reaction mechanisms.[2]

Experimental Protocols

Quantification of Ethylene Glycol in Biological Samples using GC-MS/MS with a Deuterated Internal Standard

This protocol is adapted from a validated method for the simultaneous determination of ethylene glycol and its metabolites in human whole blood and urine using a deuterated internal standard (ethylene glycol-d₄), which is analogous to ethylene glycol-d₂(OD)₂. [3]

Objective: To accurately quantify the concentration of ethylene glycol in whole blood or urine samples.

Materials:

- Ethylene Glycol-d₂(OD)₂ (Internal Standard)
- Acetonitrile
- N-tert-butyldimethylsilyl-N-methyltrifluoroacetamide (MTBSTFA) for derivatization
- Pentafluorophenylhydrazine (PFPH) for derivatization
- Whole blood or urine samples
- GC-QqQ-MS/MS system

Procedure:

- Sample Preparation:
 - To a 50 µL aliquot of whole blood or urine, add the internal standard solution of Ethylene Glycol-d₂(OD)₂.
 - Add acetonitrile to precipitate proteins.
 - Vortex and centrifuge the sample.
 - Transfer the supernatant to a new tube.
- Derivatization:
 - Add MTBSTFA and PFPH to the supernatant.
 - Incubate the mixture to allow for complete derivatization of ethylene glycol and its metabolites.
- GC-MS/MS Analysis:

- Inject the derivatized sample into the GC-MS/MS system.
- The analysis is performed in multiple reaction monitoring (MRM) mode for accurate quantification.

Quantitative Data from a Representative Study:

The following table presents validation data from a study using a similar deuterated internal standard, demonstrating the method's performance.^[3]

Parameter	Ethylene Glycol	Glyoxal	Glycolic Acid
Lower Limit of Quantification (LLOQ)	1.0 µg/mL	0.1 µg/mL	500 µg/mL
Limit of Detection (LOD)	14.2 ng/mL	2.7 ng/mL	623.4 ng/mL
Intraday Precision (RSD%)	≤ 6.8%	≤ 12.1%	≤ 10.6%
Interday Precision (RSD%)	≤ 7.8%	≤ 7.5%	≤ 11.1%
Accuracy (RE%)	≤ 4.7%	≤ -8.0%	≤ -6.7%
Recovery	96.8–101.9%	101.5–107.3%	84.9–88.0%

Metabolic Pathway of Ethylene Glycol

Ethylene glycol is metabolized in the liver through a series of oxidation reactions. The parent compound itself has relatively low toxicity; however, its metabolites are responsible for the clinical signs of poisoning, including metabolic acidosis and renal damage. The metabolic fate of Ethylene Glycol-d₂(OD)₂ is expected to follow the same pathway. The rate-limiting step is the initial conversion to glycoaldehyde by alcohol dehydrogenase (ADH).^[4]

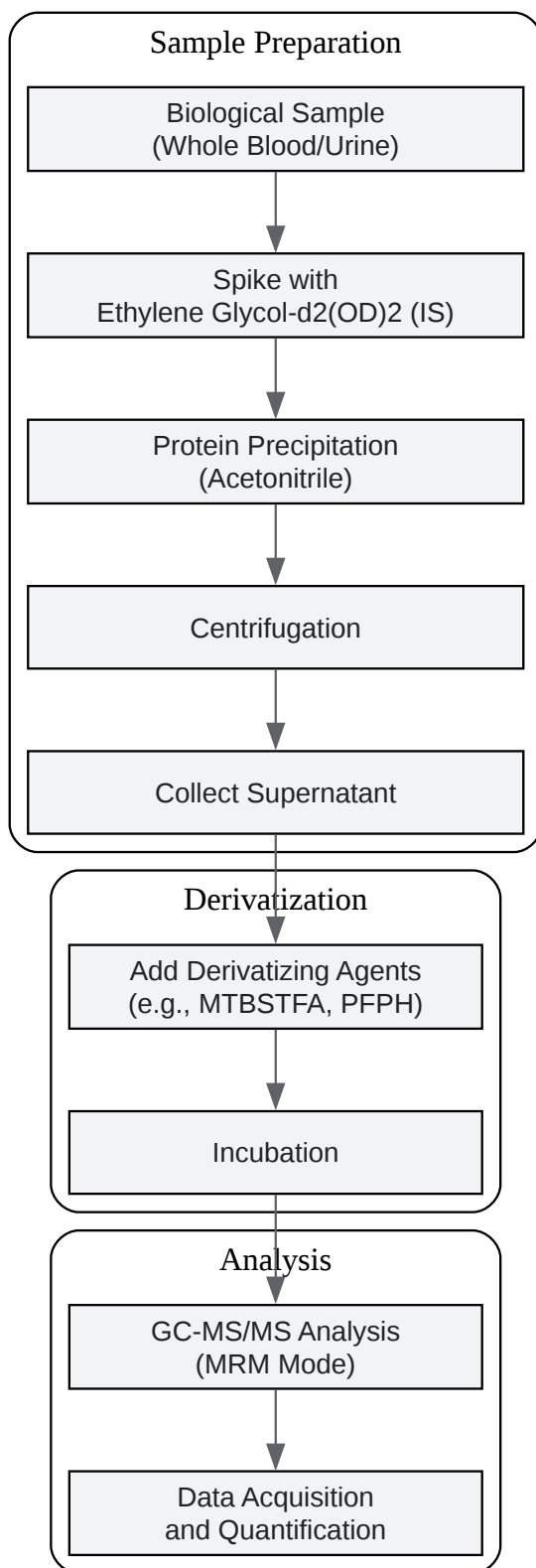


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Metabolic pathway of Ethylene Glycol-d₂(OD)₂.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the quantitative analysis of ethylene glycol in biological samples using Ethylene Glycol-d₂(OD)₂ as an internal standard.



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Workflow for quantitative analysis of ethylene glycol.

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